

# An In-depth Technical Guide to the Physical Properties of **cis-3-Octene**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## **Compound of Interest**

Compound Name: **cis-3-Octene**

Cat. No.: **B076891**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**cis-3-Octene** (CAS RN: 14850-22-7) is a colorless liquid alkene with the chemical formula C<sub>8</sub>H<sub>16</sub>.<sup>[1]</sup> As an isomer of octene, its physical and chemical characteristics are of significant interest in various fields, including polymer chemistry, organic synthesis, and the manufacturing of specialty chemicals.<sup>[2]</sup> It serves as a key intermediate in the synthesis of polymers, plasticizers, fragrances, and flavoring agents.<sup>[2]</sup> A thorough understanding of its physical properties is crucial for its application in laboratory research and industrial processes, ensuring safe handling, optimal reaction conditions, and purity assessment. This guide provides a comprehensive overview of the core physical properties of **cis-3-Octene**, detailed experimental protocols for their determination, and a logical workflow for property analysis.

## Core Physical Properties of **cis-3-Octene**

The following table summarizes the key quantitative physical properties of **cis-3-Octene**.

Property	Value	Units	Notes
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	-	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	112.21	g/mol	<a href="#">[3]</a>
Melting Point	-126	°C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	123	°C	at 760 mmHg <a href="#">[1]</a> <a href="#">[3]</a>
Density	0.72	g/cm <sup>3</sup>	at 20°C <a href="#">[1]</a>
Refractive Index (n <sub>D</sub> )	1.4120 - 1.421	-	at 20°C <a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure	17.9	mmHg	at 25°C <a href="#">[1]</a>
Flash Point	17	°C	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Insoluble in water; Soluble in alcohol	-	<a href="#">[4]</a>
Appearance	Colorless clear liquid	-	<a href="#">[1]</a>

## Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical research. The following are detailed methodologies for measuring the key properties of a liquid organic compound like **cis-3-Octene**.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point is a critical indicator of a liquid's purity.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. At this temperature, the liquid and vapor phases are in equilibrium.
- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating apparatus (e.g., aluminum block or oil bath), and a stirring mechanism.
- Methodology:

- Sample Preparation: Place approximately 0.5 mL of **cis-3-Octene** into the small test tube.
- Capillary Insertion: Invert the sealed capillary tube and place it, open-end down, into the liquid in the test tube.
- Heating: Place the test tube assembly into the heating block. Insert a thermometer into the block so the bulb is level with the liquid sample.
- Observation: Begin heating the apparatus slowly while gently stirring. Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.
- Equilibrium: As the temperature approaches the boiling point, a rapid and continuous stream of bubbles (the sample's vapor) will emerge from the capillary.
- Measurement: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube. This indicates that the external pressure is equal to the vapor pressure of the liquid.
- Verification: For accuracy, repeat the measurement at least twice and average the results.

## Determination of Melting Point

For a substance like **cis-3-Octene**, which has a very low melting point (-126 °C), specialized low-temperature apparatus is required.

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. For a pure crystalline solid, this occurs over a narrow range.
- Apparatus: A cryostat or a low-temperature melting point apparatus, a sample holder (capillary tube), and a calibrated low-temperature thermometer or digital sensor.
- Methodology:
  - Sample Preparation: The liquid sample is frozen using a suitable cooling agent (e.g., liquid nitrogen). A small amount of the frozen solid is then quickly placed into a capillary tube.

- Apparatus Setup: The capillary tube is placed in the sample holder of the low-temperature melting point apparatus.
- Heating: The apparatus is programmed to slowly increase the temperature from a point well below the expected melting point. A slow heating rate (e.g., 1-2 °C per minute) is crucial for accuracy.
- Observation: The sample is observed through a magnified viewing port.
- Measurement: Record the temperature at which the first sign of melting (the appearance of liquid) is observed and the temperature at which the last crystal of the solid disappears. This range is the melting point.

## Determination of Density

- Principle: Density is the mass of a substance per unit volume ( $\rho = m/V$ ). It is typically measured at a specific temperature, as it is temperature-dependent.
- Apparatus: A pycnometer (a glass flask with a precise volume), an analytical balance, and a constant-temperature water bath.
- Methodology:
  - Mass of Empty Pycnometer: Clean and dry the pycnometer and determine its mass ( $m_1$ ).
  - Mass of Pycnometer with Sample: Fill the pycnometer with **cis-3-Octene**, ensuring no air bubbles are present. Place it in a constant-temperature bath (e.g., 20°C) until it reaches thermal equilibrium. Adjust the liquid level to the pycnometer's calibration mark and weigh it ( $m_2$ ).
  - Mass of Pycnometer with Water: Empty and clean the pycnometer. Fill it with deionized water, bring it to the same temperature in the water bath, and weigh it ( $m_3$ ).
  - Calculation:
    - Mass of the sample =  $m_2 - m_1$
    - Mass of water =  $m_3 - m_1$

- Volume of water (and pycnometer) =  $(m_3 - m_1) / \rho_{\text{water}}$  (where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature).
- Density of **cis-3-Octene** =  $(m_2 - m_1) / \text{Volume of pycnometer}$ .

## Determination of Refractive Index

- Principle: The refractive index is a dimensionless number that describes how fast light travels through a material. It is the ratio of the speed of light in a vacuum to the speed of light in the substance.
- Apparatus: An Abbe refractometer, a constant-temperature water bath, a light source (typically a sodium lamp, D-line at 589 nm), and a dropper.
- Methodology:
  - Calibration: Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).
  - Temperature Control: Circulate water from the constant-temperature bath (set to 20°C) through the prisms of the refractometer to ensure a stable temperature.
  - Sample Application: Place a few drops of **cis-3-Octene** onto the surface of the measuring prism.
  - Measurement: Close the prisms and adjust the instrument until the boundary line between the light and dark fields is sharp and centered on the crosshairs of the eyepiece.
  - Reading: Read the refractive index value directly from the instrument's scale.
  - Cleaning: Thoroughly clean the prism surfaces with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after the measurement.

## Logical & Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive analysis of the physical properties of a liquid sample such as **cis-3-Octene**.

[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Determination.

This systematic approach ensures that all critical physical properties are measured accurately, purity is confirmed, and the data is validated against established literature values, culminating in a comprehensive technical report.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. cis-3-Octene [myskinrecipes.com]
- 3. cis-3-Octene | lookchem [lookchem.com]
- 4. 1-Octene | C8H16 | CID 8125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of cis-3-Octene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076891#cis-3-octene-physical-properties\]](https://www.benchchem.com/product/b076891#cis-3-octene-physical-properties)

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)